

# Proper Disposal of 2-Iodobutane: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Iodobutane

Cat. No.: B127507

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The safe and compliant disposal of **2-iodobutane** is a critical aspect of laboratory safety and environmental responsibility. This guide provides essential information for researchers, scientists, and drug development professionals on the proper procedures for handling and disposing of this hazardous chemical. Adherence to these guidelines is imperative to minimize risks and ensure compliance with regulatory standards.

**2-Iodobutane** is classified as a flammable liquid and vapor that can cause skin and serious eye irritation.<sup>[1][2]</sup> It is also harmful if swallowed or inhaled.<sup>[1]</sup> Due to its hazardous nature, **2-iodobutane** must be disposed of as hazardous waste through an approved waste disposal plant.<sup>[1]</sup> It should never be disposed of down the drain or in regular trash.<sup>[3][4]</sup>

## Immediate Safety and Handling Precautions

Before handling **2-iodobutane**, it is crucial to be familiar with its properties and hazards.

### Key Hazards:

- **Flammable Liquid and Vapor:** Keep away from heat, sparks, open flames, and hot surfaces.<sup>[1]</sup> Use explosion-proof electrical and ventilating equipment.<sup>[1]</sup>
- **Skin and Eye Irritant:** Causes skin irritation and serious eye irritation.<sup>[1][2]</sup>
- **Harmful if Inhaled or Swallowed:** Avoid breathing vapors and prevent ingestion.<sup>[1]</sup>

### Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, eye, and face protection.[1]
- Ensure eyewash stations and safety showers are readily accessible.[1]

## Quantitative Data for 2-Iodobutane

For quick reference, the following table summarizes key quantitative data for **2-iodobutane**.

Property	Value
CAS Number	513-48-4
Molecular Formula	C <sub>4</sub> H <sub>9</sub> I
Molecular Weight	184.02 g/mol [2]
Appearance	Colorless to orange liquid[5]
Boiling Point	119 - 120 °C (246 - 248 °F)[5]
Melting Point	-104 °C (-155 °F)[5]
Flash Point	24 °C (75 °F)[5]
Density	1.598 g/cm <sup>3</sup> [5]
Water Solubility	0.2 g/L[5]
Vapor Density	6.3 (Air = 1)[5]

## Step-by-Step Disposal Protocol

The proper disposal of **2-iodobutane** follows a structured process to ensure safety and regulatory compliance. This involves proper segregation, containment, and labeling before collection by authorized personnel.

### 1. Waste Segregation:

- **2-iodobutane** waste must be collected separately from other waste streams.[6]
- Specifically, it should be categorized as a halogenated organic solvent. Do not mix it with non-halogenated solvents.[6]

- Keep solid and liquid waste separate.[6] For instance, contaminated gloves and paper towels should be disposed of as solid chemical waste, separate from liquid **2-iodobutane**.

## 2. Container Selection and Management:

- Use a designated, leak-proof container that is chemically compatible with **2-iodobutane**. [7]  
[8] Glass containers are generally suitable for halogenated solvents.
- The container must be clearly labeled as "Hazardous Waste" and should identify the contents, including "**2-iodobutane**" and any other components.[3]
- Keep the container tightly closed except when adding waste.[1][4]
- Do not fill the container to more than 90% of its capacity to allow for vapor expansion.[7][9]
- Store the waste container in a designated "Satellite Accumulation Area" (SAA), which must be a well-ventilated and cool location, away from sources of ignition.[1][10]

## 3. Waste Collection and Disposal:

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[3]
- Follow your institution's specific procedures for requesting a waste pickup.
- Ensure all required paperwork is completed accurately.

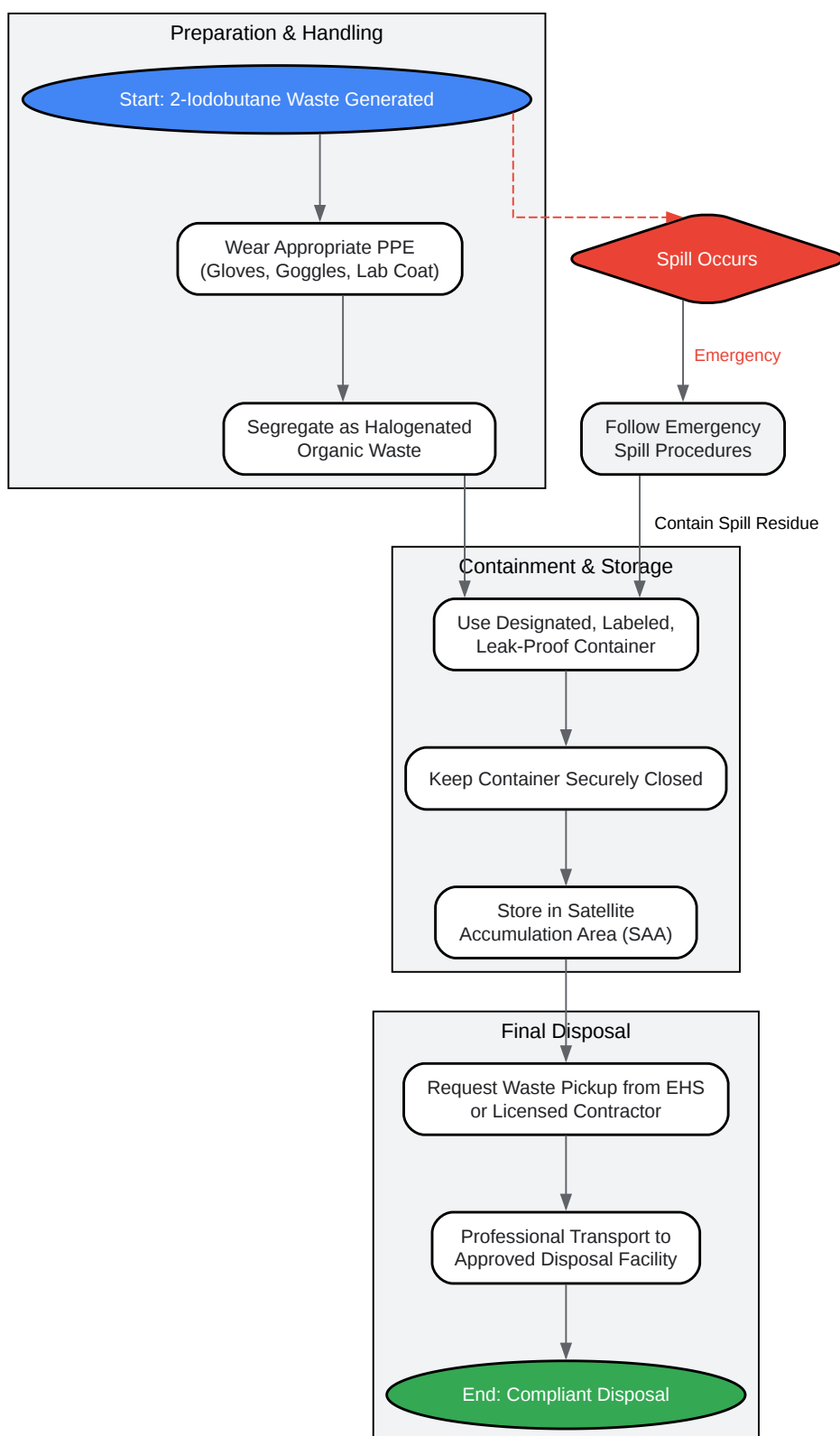
## 4. Spill and Emergency Procedures:

- In case of a spill, immediately evacuate the area and remove all sources of ignition.[11]
- Ventilate the area.
- For small spills, absorb the liquid with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal as hazardous waste.[5]
- For large spills, contact your institution's emergency response team.

- In case of skin or eye contact, flush with copious amounts of water for at least 15 minutes and seek medical attention.<sup>[1]</sup><sup>[5]</sup> If inhaled, move to fresh air.<sup>[1]</sup>

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-iodobutane**.



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Disposal workflow for **2-iodobutane**.

By adhering to these procedures, laboratory professionals can ensure the safe handling and environmentally sound disposal of **2-iodobutane**, fostering a culture of safety and responsibility within the research community.

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